

Personal protective equipment for handling 3-Bromo-4'-fluorobiphenyl

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Compound of Interest

Compound Name: 3-Bromo-4'-fluorobiphenyl

Cat. No.: B168429

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Essential Safety and Handling Guide for 3-Bromo-4'-fluorobiphenyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Bromo-4'-fluorobiphenyl**. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

3-Bromo-4'-fluorobiphenyl is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The key hazard statements associated with this compound are:

- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

It is imperative to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure.

Physical and Chemical Properties

A summary of the key quantitative data for **3-Bromo-4'-fluorobiphenyl** is presented below.

Property	Value
Molecular Formula	C ₁₂ H ₈ BrF
Molecular Weight	251.09 g/mol
Boiling Point	294.8 ± 20.0 °C (Predicted) [2]
Density	1.433 ± 0.06 g/cm ³ (Predicted) [2]
Form	Solid

Personal Protective Equipment (PPE)

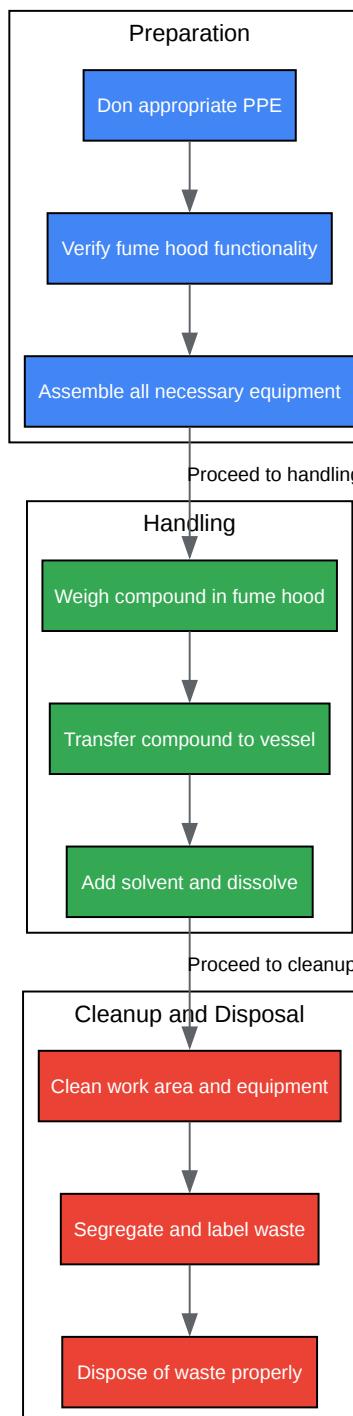
A comprehensive suite of personal protective equipment must be worn at all times when handling **3-Bromo-4'-fluorobiphenyl**.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing.[3][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[3][4] Always inspect gloves for tears or punctures before use and change them immediately if contaminated.
Body Protection	Laboratory Coat	A flame-retardant lab coat that is fully buttoned is essential to provide a barrier against skin contact.[3][4]
Respiratory Protection	Fume Hood or Respirator	All handling of the solid compound and its solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[3] If a fume hood is not available, a NIOSH-approved respirator with cartridges for organic vapors and particulates should be used.[3]
Foot Protection	Closed-Toe Shoes	Substantial, closed-toe shoes are required to protect against spills.[3]

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the safe handling procedure for **3-Bromo-4'-fluorobiphenyl** in a laboratory setting.

Workflow for Safe Handling of 3-Bromo-4'-fluorobiphenyl



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Caption: Workflow for the safe handling of **3-Bromo-4'-fluorobiphenyl**.

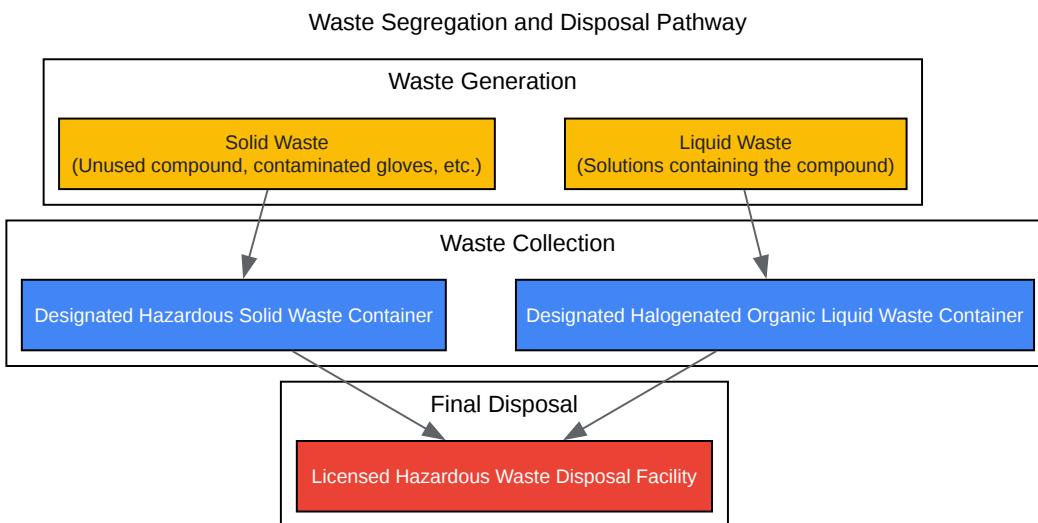
Experimental Protocol:

- Preparation:
 - Before handling the compound, put on all required Personal Protective Equipment (PPE) as detailed in the table above.
 - Ensure that the chemical fume hood is operational and the airflow is adequate.
 - Gather all necessary equipment, such as a spatula, weighing paper or boat, and the appropriate glassware for the procedure.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within the certified chemical fume hood to minimize the risk of inhalation.[3]
 - Use a spatula to handle the solid material, taking care to avoid generating dust.
 - Place the weighed compound into a suitable container for the subsequent steps of your experiment.
- Dissolution:
 - If preparing a solution, slowly add the solvent to the vessel containing the **3-Bromo-4'-fluorobiphenyl**.
 - Keep the container covered as much as possible during the dissolution process to prevent the release of vapors.

Disposal Plan

Proper disposal of **3-Bromo-4'-fluorobiphenyl** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Pathway



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Caption: Waste segregation and disposal pathway for **3-Bromo-4'-fluorobiphenyl**.

Disposal Protocol:

- Solid Waste: All solid waste, including any unused **3-Bromo-4'-fluorobiphenyl**, contaminated gloves, weighing paper, and other disposable materials, must be collected in a designated, sealed, and clearly labeled hazardous waste container.^[4] The label should prominently display the chemical name and associated hazards.
- Liquid Waste: Any solutions containing **3-Bromo-4'-fluorobiphenyl** should be collected in a separate, appropriately labeled hazardous waste container designated for halogenated organic waste.^[4]

- Final Disposal: All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[1] Do not dispose of this chemical down the drain or in the regular trash.

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References

- 1. echemi.com [echemi.com]
- 2. 306935-88-6 CAS MSDS (3-BROMO-4-FLUOROBIPHENYL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
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